

# Acid Yellow 9 Monosodium Salt: A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Acid Yellow 9 monosodium salt

Cat. No.: B1371584

[Get Quote](#)

An In-depth Whitepaper for Researchers, Scientists, and Drug Development Professionals

## Introduction

**Acid Yellow 9 monosodium salt**, an azo dye, is a versatile chemical compound with applications spanning environmental science, materials science, and analytical chemistry. This technical guide provides a detailed overview of its core properties, experimental protocols for its various applications, and a summary of key quantitative data. Its utility in biodegradation studies, as a pH indicator, and in dyeing processes for various materials are explored in depth.

## Core Properties and Quantitative Data

**Acid Yellow 9 monosodium salt** is characterized by the following physicochemical properties. The quantitative data is summarized in the tables below for easy reference.

Property	Value
Molecular Weight	379.34 g/mol
Molecular Formula	C <sub>12</sub> H <sub>10</sub> N <sub>3</sub> NaO <sub>6</sub> S <sub>2</sub>
Appearance	Solid
Synonyms	Hydrogen 4-aminoazobenzene-3,4'-disulphonate sodium salt, C.I. 13015

Table 1: Physicochemical Properties of **Acid Yellow 9 Monosodium Salt**

Wavelength (nm)	Molar Absorptivity ( $\epsilon$ )	Solvent/Condition
~390	Not specified	Basic aqueous solution
~500	Not specified	Acidic aqueous solution (pH 1.40 - 0.44)

Table 2: UV-Vis Absorption Data

## Experimental Protocols

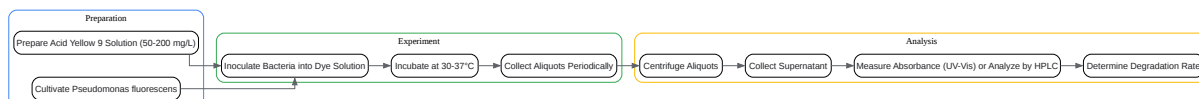
This section details the methodologies for key experiments involving **Acid Yellow 9 monosodium salt**.

### Biodegradation by *Pseudomonas fluorescens*

**Acid Yellow 9 monosodium salt** can be utilized as a sole source of carbon and nitrogen by the bacterium *Pseudomonas fluorescens*, making it a model compound for bioremediation studies.

Experimental Protocol:

- **Bacterial Cultivation:** Cultivate *Pseudomonas fluorescens* in a suitable nutrient medium.
- **Dye Exposure:** Introduce **Acid Yellow 9 monosodium salt** to the bacterial culture at a concentration of 50-200 mg/L.
- **Incubation:** Maintain the culture at a growth temperature of 30-37°C.
- **Degradation Monitoring:** At regular intervals, withdraw aliquots of the culture medium. Centrifuge the samples to pellet the bacterial cells and collect the supernatant.
- **Analysis:** Measure the absorbance of the supernatant using a UV-Vis spectrophotometer at the dye's maximum absorbance wavelength to determine the decrease in concentration over time. Alternatively, use High-Performance Liquid Chromatography (HPLC) for a more detailed analysis of the dye and its degradation products.



[Click to download full resolution via product page](#)

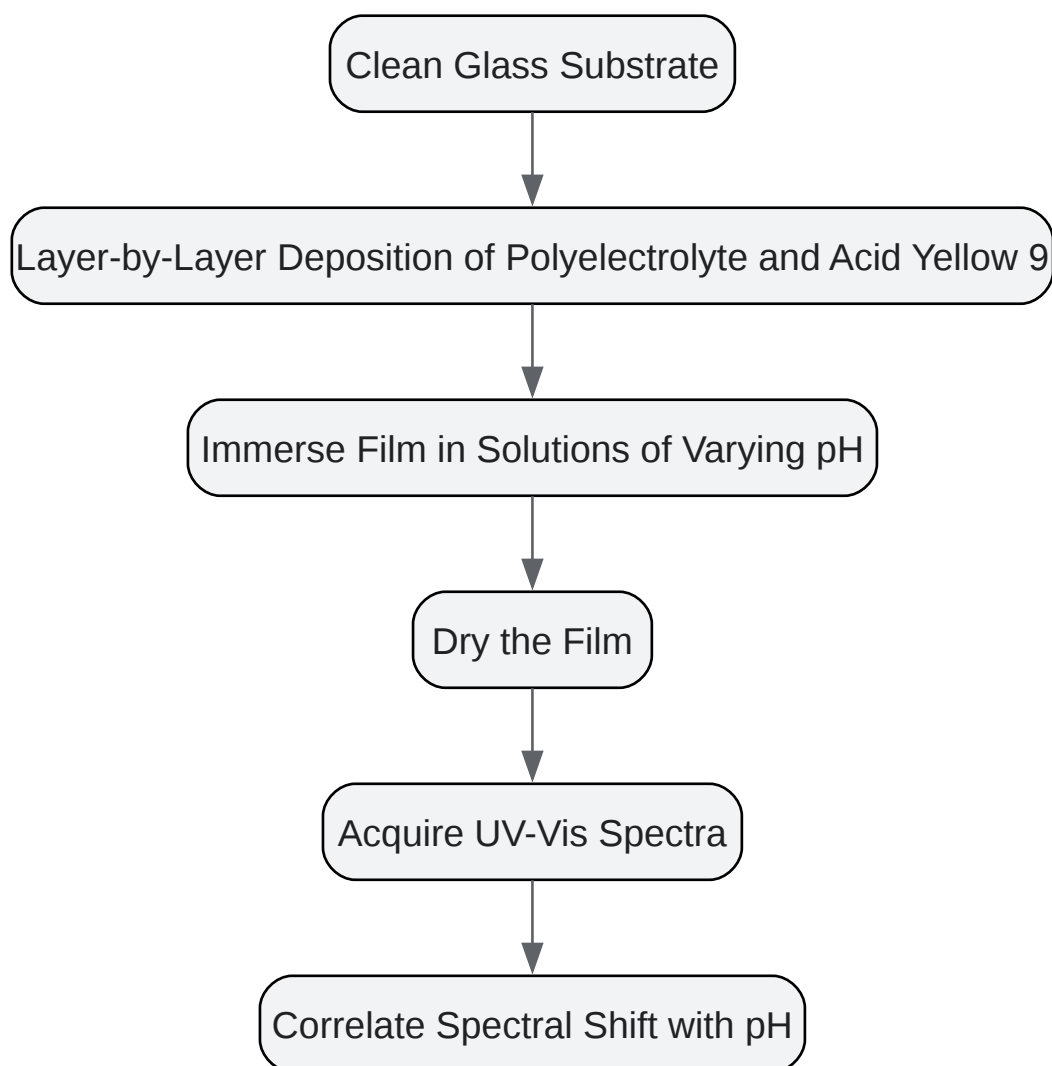
### Biodegradation Experimental Workflow.

## pH-Dependent Colorimetric Analysis in Multilayer Films

Acid Yellow 9 exhibits significant color changes in response to pH variations, a property that can be harnessed in the development of pH sensors.

### Experimental Protocol:

- **Substrate Preparation:** Clean glass microscope slides by immersing them in a piranha solution (a mixture of sulfuric acid and hydrogen peroxide) for 24 hours.
- **Film Assembly:** Use a layer-by-layer assembly technique to deposit multilayer films of a cationic polyelectrolyte (e.g., poly(allylamine hydrochloride)) and Acid Yellow 9 onto the prepared glass slides.
- **pH Exposure:** Submerge the multilayer films into aqueous solutions of varying pH (e.g., from 0.2 to 2.2) for 30 seconds to allow for equilibration.
- **Drying:** Gently dry the films with a stream of air.
- **Spectroscopic Analysis:** Immediately analyze the films using a UV-Vis spectrophotometer to record the absorption spectra at different pH values. The color change from yellow/orange to red and then to deep blue at very low pH can be quantified by observing the shifts in the absorption peaks.<sup>[1]</sup>



[Click to download full resolution via product page](#)

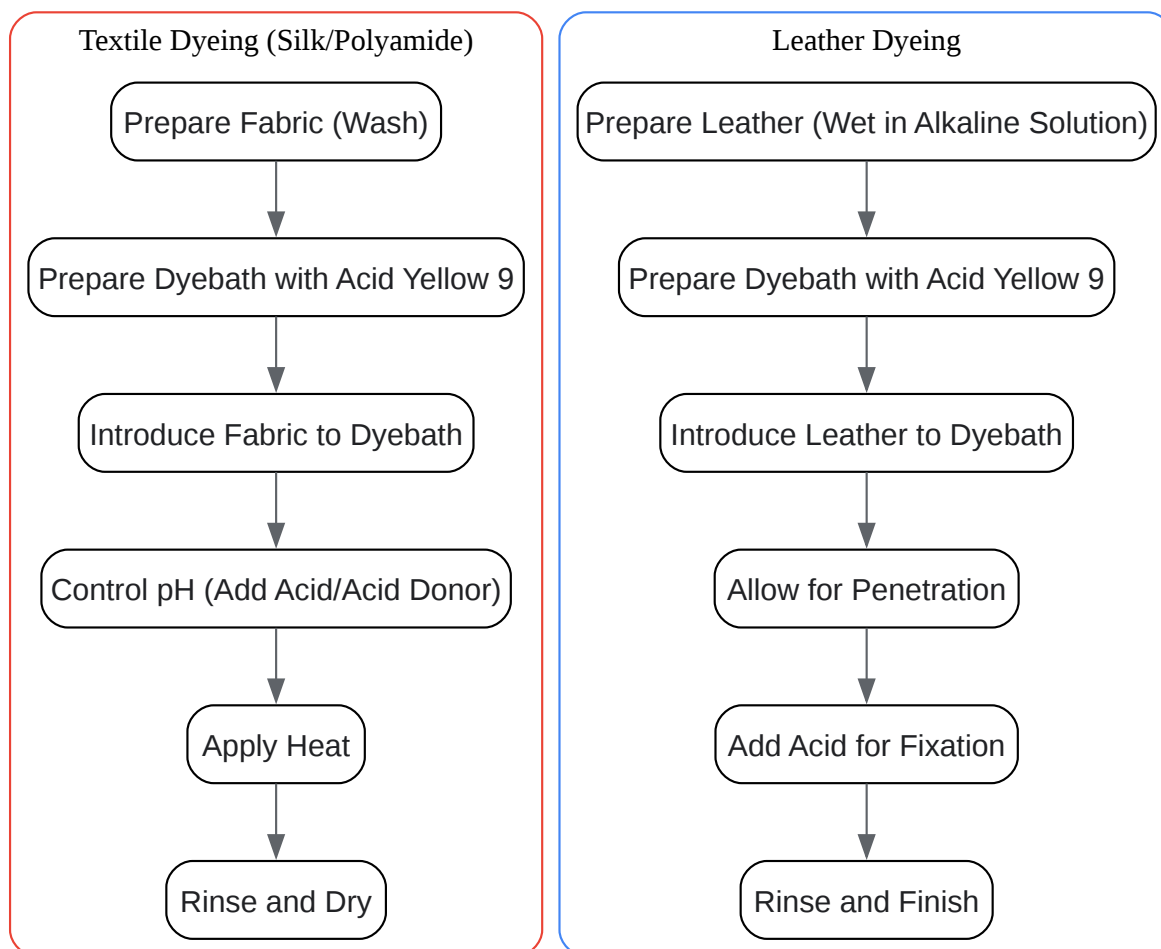
pH-Dependent Analysis Workflow.

## Dyeing of Textiles and Leather

Acid Yellow 9 is used for dyeing protein fibers such as silk and wool, as well as synthetic polyamides like nylon. It is also employed in leather dyeing.

- Fabric Preparation: Wash the silk fabric to remove any sizing or impurities.
- Dye Bath Preparation: In a stainless steel pot, dissolve the Acid Yellow 9 powder in hot water (below simmering temperature). The amount of dye required is typically 2-4% of the dry weight of the fabric for a medium shade.

- Dyeing: Add the pre-wetted silk to the dyebath. Stir for several minutes.
- Acidification: Add white vinegar or citric acid to the dyebath to lower the pH.
- Heating: Maintain the temperature just below a simmer and stir for 20-30 minutes.
- Rinsing: Remove the fabric from the dyebath, and rinse with a neutral soap and then with cool water until the water runs clear.
- Dye Bath Preparation: Prepare a dyebath containing water, the polyamide material, and the Acid Yellow 9 dye.
- pH Control: Initially, the pH of the dyebath should be high enough to inhibit the dye from striking the material too quickly. An alkaline composition can be added to achieve this.
- Acid Donor Addition: Add an acid-producing agent (acid donor) to the dyebath.
- Heating: Gradually raise the temperature of the dyebath (e.g., at a rate of 1.5°F per minute to 180°F). The heat will cause the acid donor to hydrolyze, slowly decreasing the pH. This controlled pH drop allows for a gradual and uniform diffusion of the dye into the polyamide fibers.
- Rinsing: Once the desired shade is achieved and the dyebath is exhausted, rinse the material thoroughly.
- Leather Preparation: The leather is typically wetted in an alkaline solution (e.g., with ammonia) before dyeing.
- Dye Bath Preparation: Prepare a dyebath with water at approximately 60°C.
- Dyeing: The leather is introduced into the dyebath containing the Acid Yellow 9 dye.
- Fixation: After a period of dyeing to allow for penetration, an acid (such as formic acid) is added to the dyebath to fix the dye to the leather fibers.
- Rinsing and Finishing: The dyed leather is then rinsed and undergoes further finishing processes.



[Click to download full resolution via product page](#)

Logical Flow for Dyeing Processes.

## Conclusion

**Acid Yellow 9 monosodium salt** is a valuable compound for a range of scientific applications. Its utility in studying microbial degradation pathways offers insights into bioremediation strategies. Its distinct pH-dependent colorimetric properties make it a candidate for the development of novel sensor technologies. Furthermore, its established use in the dyeing industry for protein and polyamide fibers underscores its practical importance. The

experimental protocols provided in this guide serve as a foundational resource for researchers and professionals working with this versatile azo dye.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Acid Yellow 9 Monosodium Salt: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1371584#molecular-weight-of-acid-yellow-9-monosodium-salt\]](https://www.benchchem.com/product/b1371584#molecular-weight-of-acid-yellow-9-monosodium-salt)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

